

thermodynamic properties of styphnic acid

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Compound of Interest

Compound Name: Styphnic acid

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An In-depth Technical Guide to the Thermodynamic Properties of **Styphnic Acid**

Introduction

Styphnic acid, systematically known as 2,4,6-trinitro-1,3-benzenediol, is a secondary explosive compound characterized by its yellow, hexagonal crystalline structure.^{[1][2][3]} With the molecular formula $C_6H_3N_3O_8$, it belongs to the family of trinitrophenols, similar to picric acid.^{[2][4]} Its significance lies in its use as a precursor in the manufacture of more sensitive primary explosives, most notably lead styphnate, which is widely used in primers and detonators.^{[2][5]} **Styphnic acid** itself is a low-sensitivity explosive that deflagrates or explodes upon rapid heating.^{[1][6][7]}

This technical guide provides a comprehensive overview of the core thermodynamic and physicochemical properties of **styphnic acid**. It is intended for researchers, scientists, and professionals in drug development and materials science who require detailed data on its synthesis, thermal behavior, and energetic characteristics. The document summarizes quantitative data in structured tables, outlines detailed experimental protocols for its synthesis and analysis, and provides visualizations for key chemical processes.

Physicochemical Properties

Styphnic acid is a moderately strong acid capable of reacting with weakly basic oxides to form salts.^{[1][2]} Its physical and chemical characteristics are fundamental to its handling, storage, and application.

Table 1: Physicochemical Properties of **Styphnic Acid**

Property	Value	Source(s)
IUPAC Name	2,4,6-Trinitrobenzene-1,3-diol	[4]
Molecular Formula	C ₆ H ₃ N ₃ O ₈	[2][4]
Molar Mass	245.11 g/mol	[2]
Appearance	Yellow hexagonal crystals	[1][2][3]
Density	1.829 g/cm ³	[2]
Melting Point	179-180 °C (decomposes)	[2][3][8]
Boiling Point	Decomposes upon heating	[2]
Water Solubility	0.64 g/100 mL (14 °C)	[3][6]
1.14 g/100 mL (62 °C)	[1][3]	
Solubility (Other)	Freely soluble in ethanol and ether	[3][6]

Thermodynamic Properties

The thermodynamic data of **styphnic acid** are critical for understanding its energy content, stability, and explosive performance. These values are typically determined through calorimetric and thermal analysis techniques.

Table 2: Thermodynamic Data for **Styphnic Acid**

Parameter	Value	Source(s)
Standard Enthalpy of Formation ($\Delta_f H^\circ_{298}$)	-467.5 ± 6.9 kJ/mol	[1][9]
Standard Enthalpy of Combustion ($\Delta_c H^\circ$)	-2322.3 ± 6.9 kJ/mol	[9]
Enthalpy of Fusion ($\Delta_{fus} H$)	33.5 kJ/mol	[10]
Entropy of Fusion ($\Delta_{fus} S$)	73.6 J/(mol·K)	[10]
Flash Point	126.8 ± 15.8 °C	[5]
Decomposition Temperature	Explodes above 180 °C	[4]

Experimental Protocols

Synthesis of Styphnic Acid

Two primary methods for the synthesis of **styphnic acid** have been established: the classical sulfonation-nitration of resorcinol and a more modern approach via a dinitrosoresorcinol intermediate.

1. Classical Method: Sulfonation-Nitration

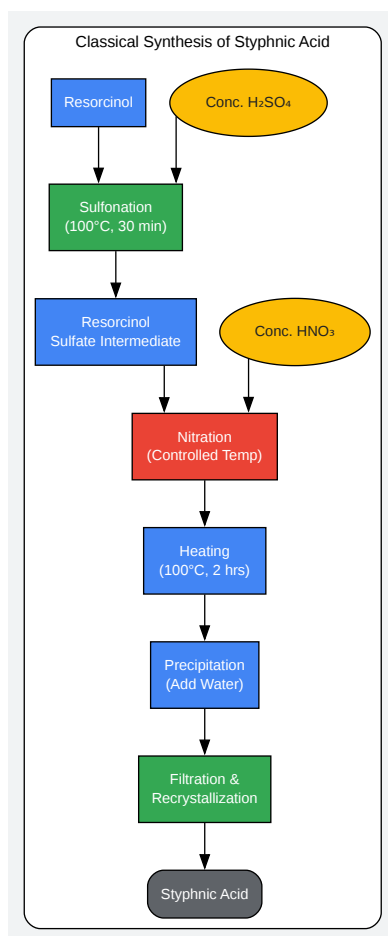
This traditional approach involves the nitration of resorcinol using a mixture of concentrated sulfuric and nitric acids.[2][4] The sulfonation of resorcinol prior to nitration helps control the reaction and improve yield. Recent optimizations have focused on adjusting reagent ratios and temperature profiles to maximize efficiency. A study demonstrated that a molar ratio of nitric acid to resorcinol of 3.45:1 with a staged temperature increase from 30°C to 70°C can achieve yields of 82-83%.[4][11]

Methodology:

- Sulfonation: Resorcinol is dissolved in concentrated sulfuric acid and heated (e.g., 100°C for 30 minutes) to form a resorcinol sulfate intermediate.[6][12]
- Nitration: The sulfonated mixture is cooled and then slowly treated with concentrated nitric acid. The temperature must be carefully controlled to manage the vigorous exothermic

reaction.[12]

- Completion & Isolation: The mixture is heated (e.g., 100-110°C for 1.5-2 hours) to complete the nitration process.[6][12]
- Purification: The product is precipitated by adding water, then filtered and washed.[6] It can be further purified by recrystallization from an ethanol/water mixture to remove unreacted precursors and lower nitration products.[6]



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Caption: Workflow for the classical sulfonation-nitration synthesis of **styphnic acid**.

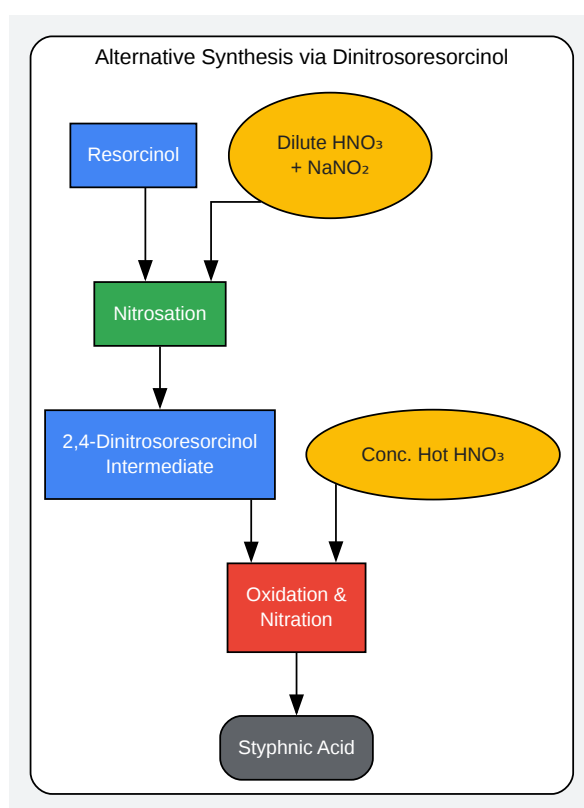
2. Alternative Method: Dinitrosoresorcinol Intermediate

A newer, more economical process avoids the direct sulfonation step.[13][14] This two-step method first involves the nitrosation of resorcinol, followed by oxidation and nitration to yield the

final product.

Methodology:

- Nitrosation: Resorcinol is reacted with sodium nitrite in dilute nitric acid to produce 2,4-dinitrosoresorcinol.[4][13]
- Oxidation & Nitration: The 2,4-dinitrosoresorcinol intermediate, typically as a slurry, is added to hot, concentrated nitric acid (45-100°C).[13] This step oxidizes the nitroso groups and completes the nitration of the aromatic ring to form **styphnic acid** with yields around 90%. [13][14]



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Caption: Workflow for the alternative synthesis of **styphnic acid**.

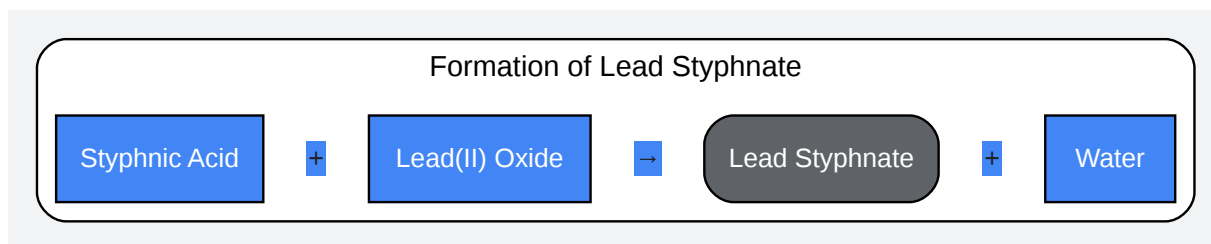
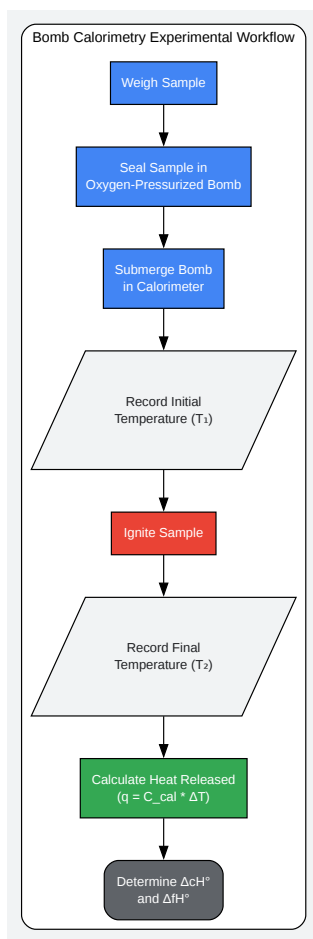
Determination of Thermodynamic Properties

Oxygen Bomb Calorimetry

The standard enthalpies of formation and combustion of energetic materials like **styphnic acid** are determined using oxygen static bomb calorimetry.^[15] This technique provides the only direct experimental measurement of these fundamental properties.^[16]

Methodology:

- **Sample Preparation:** A precisely weighed pellet of **styphnic acid** is placed in a sample holder inside a high-pressure vessel (the "bomb").
- **Assembly:** The bomb is sealed and pressurized with a surplus of pure oxygen.
- **Calorimeter Setup:** The bomb is submerged in a known quantity of water in an insulated container (the calorimeter). The initial temperature of the water is recorded accurately.
- **Combustion:** The sample is ignited electrically. The complete combustion of the compound releases heat, which is absorbed by the bomb and the surrounding water, causing a temperature rise.
- **Temperature Measurement:** The final equilibrium temperature of the water is recorded.
- **Calculation:** The heat of combustion is calculated from the temperature change, the heat capacity of the calorimeter system, and the mass of the sample. The standard enthalpy of formation is then derived from the heat of combustion using Hess's Law.^[17]



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